

Copper Aspirinate: A Comprehensive Analysis of its Coordination Chemistry

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Compound of Interest

Compound Name: *Copper aspirinate*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

Copper aspirinate, a compound with significant therapeutic potential, is unequivocally classified as a coordination compound. This determination is based on its distinct chemical structure, which features central copper(II) ions bonded to acetylsalicylate ligands through coordinate covalent bonds. This guide provides a detailed exploration of the coordination chemistry of **copper aspirinate**, including its structure, bonding, and synthesis. The information presented herein is intended to serve as a technical resource for professionals in the fields of chemical research and drug development.

Introduction to Coordination Compounds

A coordination compound is characterized by a central metal atom or ion that is bonded to a surrounding array of molecules or anions, known as ligands.^{[1][2][3]} The bond between the central metal and the ligands is a coordinate covalent bond, in which the ligand, acting as a Lewis base, donates a pair of electrons to the central metal, which acts as a Lewis acid.^{[4][5]} The central metal and its directly attached ligands constitute the coordination sphere.^{[1][4]} The properties of a coordination compound are distinct from those of its constituent metal ion and ligands.^[1]

Copper Aspirinate as a Coordination Compound

Copper aspirinate, also known by its IUPAC name dicopper;tetrakis(2-acetyloxybenzoate), is a well-established example of a coordination compound.^{[6][7]} It is often referred to as a copper(II) aspirin complex or a copper chelate of aspirin.^{[6][8]} The structure of **copper aspirinate** consists of two copper(II) ions bridged by four acetylsalicylate (aspirinate) ligands.^{[9][10]}

In this complex, the copper(II) ions act as the central metal centers. The aspirinate anions function as ligands, donating electrons from the oxygen atoms of the carboxylate groups to form coordinate covalent bonds with the copper ions.^[11] This interaction leads to the formation of a stable, binuclear copper(II) paddlewheel structure, a common motif in coordination chemistry.

Chemical and Physical Properties

A summary of the key quantitative data for **copper aspirinate** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Chemical Formula	C ₃₆ H ₂₈ Cu ₂ O ₁₆	[6][12]
Molar Mass	843.696 g/mol	[6][13]
Appearance	Bright blue crystalline solid	[6]
Melting Point	248 to 255 °C (decomposes)	[6]
CAS Number	23642-01-5	[6]
IUPAC Name	dicopper;tetrakis(2-acetyloxybenzoate)	[6]

Experimental Protocol: Synthesis of Copper Aspirinate

The synthesis of **copper aspirinate** is a common laboratory procedure that demonstrates the principles of coordination chemistry. The following protocol outlines a typical method for its preparation.^{[6][9][11][13]}

4.1. Materials and Reagents

- Acetylsalicylic acid (Aspirin)
- Sodium carbonate (Na_2CO_3) or Sodium bicarbonate (NaHCO_3)
- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Distilled water
- Beakers
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper
- Drying oven

4.2. Procedure

- Preparation of Sodium Acetylsalicylate:
 - An excess of acetylsalicylic acid is dissolved in an aqueous solution of sodium carbonate. [6] The reaction between acetylsalicylic acid and sodium carbonate results in the formation of the water-soluble sodium acetylsalicylate.[12]
 - The resulting solution is filtered to remove any unreacted acetylsalicylic acid.[6]
- Formation of **Copper Aspirinate**:
 - A solution of copper(II) sulfate is prepared by dissolving it in distilled water.
 - The copper(II) sulfate solution is then added to the sodium acetylsalicylate solution.[13]
 - Upon mixing, a bright blue precipitate of **copper aspirinate** forms immediately.[6][13]
- Isolation and Purification:

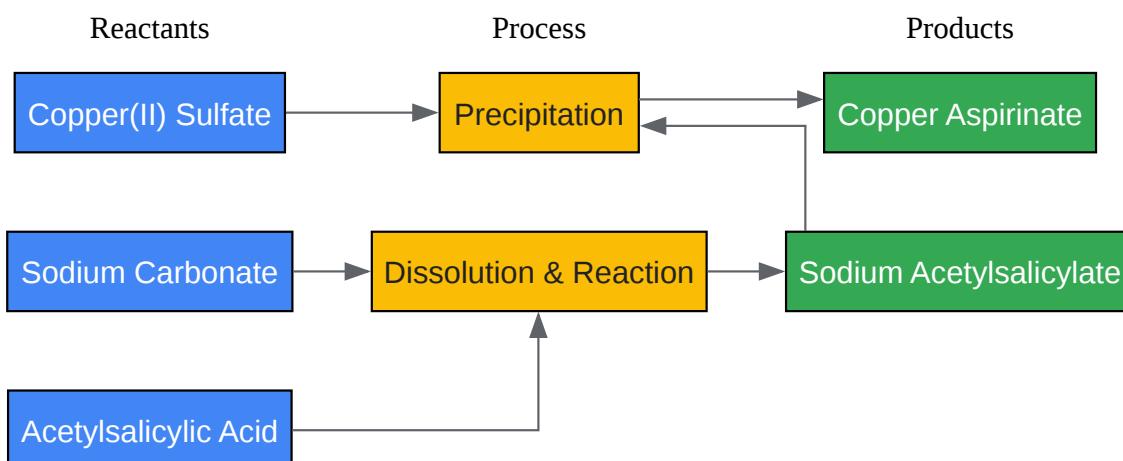
- The precipitated **copper aspirinate** is collected by vacuum filtration.
- The crystals are washed with distilled water to remove any soluble impurities.
- The purified **copper aspirinate** is then dried in a drying oven at a low temperature.

4.3. Chemical Reactions

- Formation of Sodium Acetylsalicylate: $2 \text{HC}_9\text{H}_7\text{O}_4(\text{s}) + \text{Na}_2\text{CO}_3(\text{aq}) \rightarrow 2 \text{NaC}_9\text{H}_7\text{O}_4(\text{aq}) + \text{H}_2\text{O}(\text{l}) + \text{CO}_2(\text{g})$ [12]
- Precipitation of **Copper Aspirinate**: $2 \text{CuSO}_4(\text{aq}) + 4 \text{NaC}_9\text{H}_7\text{O}_4(\text{aq}) \rightarrow \text{Cu}_2(\text{C}_9\text{H}_7\text{O}_4)_4(\text{s}) + 2 \text{Na}_2\text{SO}_4(\text{aq})$ [13]

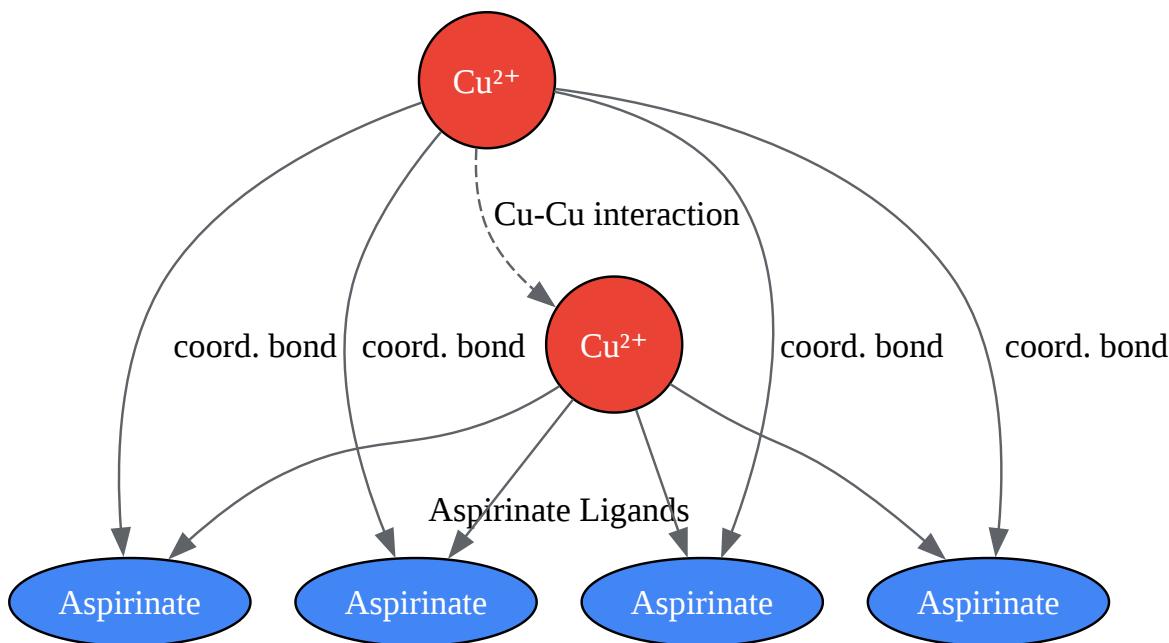
Visualizing the Coordination of Copper Aspirinate

The following diagrams illustrate the logical relationship in the synthesis of **copper aspirinate** and the coordination within the molecule.



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Caption: Workflow for the synthesis of **copper aspirinate**.



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Caption: Coordination of copper ions with aspirinate ligands.

Conclusion

Based on the definitive evidence of coordinate covalent bonding between central copper(II) ions and acetylsalicylate ligands, **copper aspirinate** is correctly classified as a coordination compound. Its unique binuclear structure and the nature of the metal-ligand interactions are of significant interest in the fields of coordination chemistry and medicinal chemistry. This guide has provided a foundational understanding of **copper aspirinate**'s chemical nature, synthesis, and structure for professionals engaged in scientific research and drug development.

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